

Application Notes and Protocols: HTH-01-091 TFA

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For Researchers, Scientists, and Drug Development Professionals

Introduction

HTH-01-091 TFA is a potent and selective inhibitor of Maternal Embryonic Leucine Zipper Kinase (MELK), a serine/threonine kinase implicated in tumorigenesis and cancer progression. [1][2] With an IC50 of 10.5 nM for MELK, HTH-01-091 TFA serves as a valuable tool for studying MELK-driven cellular processes and for preclinical investigations in oncology, particularly in breast cancer research.[1][2] This document provides detailed protocols for the preparation of HTH-01-091 TFA stock solutions and summarizes its key quantitative data.

Data Presentation

The following tables provide a summary of the key quantitative data for **HTH-01-091 TFA**, including its chemical properties, inhibitory concentrations, and antiproliferative activities.

Table 1: Chemical Properties of HTH-01-091 TFA



Property	Value
Molecular Weight	613.46 g/mol
Formula	C28H29Cl2F3N4O4
Appearance	Solid
Primary Target	Maternal Embryonic Leucine Zipper Kinase (MELK)

Table 2: In Vitro Inhibitory Activity of HTH-01-091 TFA

Target Kinase	IC ₅₀ (nM)
MELK	10.5
PIM1	>1000
PIM2	>1000
PIM3	>1000
RIPK2	>1000
DYRK3	>1000
smMLCK	>1000
CLK2	>1000

Table 3: Antiproliferative Activity of HTH-01-091 TFA in Breast Cancer Cell Lines



Cell Line	IC ₅₀ (μM)
MDA-MB-468	4.00
BT-549	6.16
HCC70	8.80
ZR-75-1	>10
MCF7	8.75
T-47D	3.87

Experimental Protocols

Protocol 1: Preparation of a 10 mM HTH-01-091 TFA Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **HTH-01-091 TFA** in Dimethyl Sulfoxide (DMSO).

Materials:

- HTH-01-091 TFA (solid)
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile pipette tips

Procedure:

• Determine the required mass of HTH-01-091 TFA:



- The molecular weight of HTH-01-091 TFA is 613.46 g/mol.
- To prepare 1 mL of a 10 mM stock solution, you will need:
 - Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L x 0.001 L x 613.46 g/mol x 1000 mg/g
 - Mass = 6.1346 mg
- Weighing the compound:
 - Carefully weigh out approximately 6.13 mg of HTH-01-091 TFA powder using a calibrated analytical balance.
 - Transfer the weighed powder to a sterile microcentrifuge tube or vial.
- Dissolving the compound:
 - Add 1 mL of anhydrous DMSO to the tube containing the HTH-01-091 TFA.
 - Vortex the solution thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.[3] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes.[1]
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1]

Note on Solvent Choice: **HTH-01-091 TFA** is soluble in DMSO at concentrations up to 100 mg/mL.[3] For in vivo studies, further dilution into aqueous buffers or specific formulations is required.

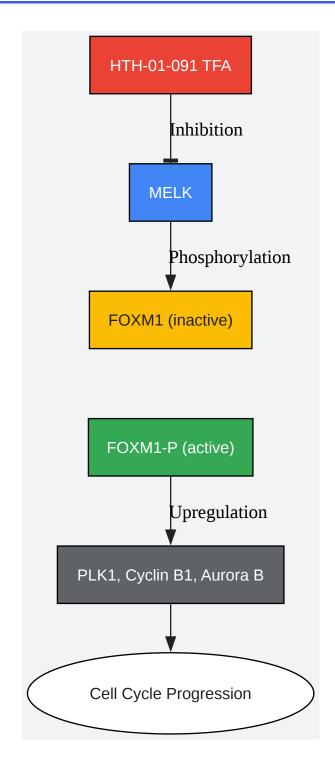
Mandatory Visualization



Signaling Pathway

HTH-01-091 primarily targets MELK, a kinase that plays a crucial role in cell cycle progression and proliferation. A key downstream substrate of MELK is the transcription factor Forkhead Box M1 (FOXM1).[4] Phosphorylation of FOXM1 by MELK leads to its activation and subsequent transcription of genes that drive cell cycle progression, such as Polo-like kinase 1 (PLK1), Cyclin B1, and Aurora B kinase.[4] Inhibition of MELK by HTH-01-091 disrupts this signaling cascade, leading to cell cycle arrest and reduced proliferation.





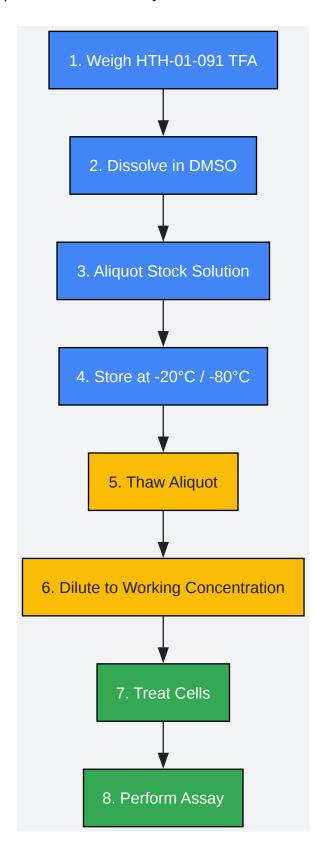
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Caption: HTH-01-091 inhibits the MELK signaling pathway.

Experimental Workflow



The following diagram illustrates the general workflow for preparing and using the **HTH-01-091 TFA** stock solution in a typical cell-based assay.





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Caption: Workflow for preparing and using HTH-01-091 TFA.

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